

An In-depth Technical Guide to the Safe Handling of Ethyl 2-oxohexanoate

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Compound of Interest

Compound Name: Ethyl 2-oxohexanoate

Cat. No.: B1278483

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For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides a comprehensive overview of the safety and handling precautions for **Ethyl 2-oxohexanoate**, a common intermediate in organic synthesis.

Chemical and Physical Properties

Ethyl 2-oxohexanoate is a colorless to light yellow liquid.^{[1][2]} Understanding its physical and chemical properties is the first step in ensuring safe handling.

Property	Value	Source
Molecular Formula	C8H14O3	[1][3]
Molecular Weight	158.19 g/mol	[3]
Boiling Point	96°C	[1]
Density	0.981 g/cm ³	[1]
Flash Point	81°C	[1]
Appearance	Light yellow to green yellow liquid	[1]
Solubility	Almost insoluble in water; soluble in many organic solvents like ethanol and ether. [2]	ChemBK

Hazard Identification and Classification

Ethyl 2-oxohexanoate is classified as a hazardous substance. The Global Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Hazard Class	Category	Hazard Statement
Flammable liquids	Category 4	H227: Combustible liquid
Skin corrosion/irritation	Category 2	H315: Causes skin irritation[3] [4]
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation[3][4]
Specific target organ toxicity, single exposure; Respiratory tract irritation	Category 3	H335: May cause respiratory irritation[3]
Acute toxicity (Oral)	Category 5	H303: May be harmful if swallowed[4]

GHS Pictogram:

 alt text

Signal Word: Warning^[3]

Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and prevent accidents.

Handling:

- Avoid contact with skin, eyes, and clothing.^[4]
- Wear appropriate personal protective equipment (PPE).^[4]
- Ensure adequate ventilation and use in a well-ventilated area.^[4] A local exhaust ventilation system is recommended.^[4]
- Keep away from heat, sparks, open flames, and other ignition sources.^[4]^[5] No smoking.^[4]
- Take precautionary measures against static discharge.^[4]^[5]
- Wash hands thoroughly after handling.^[4]

Storage:

- Keep the container tightly closed.^[4]^[5]
- Store in a cool, dry, and well-ventilated place.^[4]^[5]
- Store in a sealed container, preferably at room temperature.^[1]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are essential to protect laboratory personnel.

Control Parameter	Recommended Measures
Engineering Controls	Use a closed system or local exhaust ventilation.[4] Safety showers and eye wash stations should be readily available.[4]
Eye/Face Protection	Wear chemical safety goggles or a face shield.[4]
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a lab coat.[4]
Respiratory Protection	If ventilation is inadequate, use a NIOSH/MSHA approved respirator.
Hygiene Measures	Change contaminated clothing and wash hands after handling the substance.[5]

First-Aid Measures

In the event of exposure, immediate first aid is crucial.

Exposure Route	First-Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[4] If the person feels unwell, seek medical advice.[4]
Skin Contact	Take off immediately all contaminated clothing.[5] Wash the affected area with plenty of water.[4] If skin irritation occurs, get medical advice.[4]
Eye Contact	Rinse cautiously with water for several minutes.[4] Remove contact lenses if present and easy to do.[4] Continue rinsing.[4] If eye irritation persists, get medical advice.[4]
Ingestion	Rinse mouth.[4] Call a POISON CENTER or doctor if you feel unwell.[4]

Fire-Fighting Measures

Ethyl 2-oxohexanoate is a combustible liquid.[4]

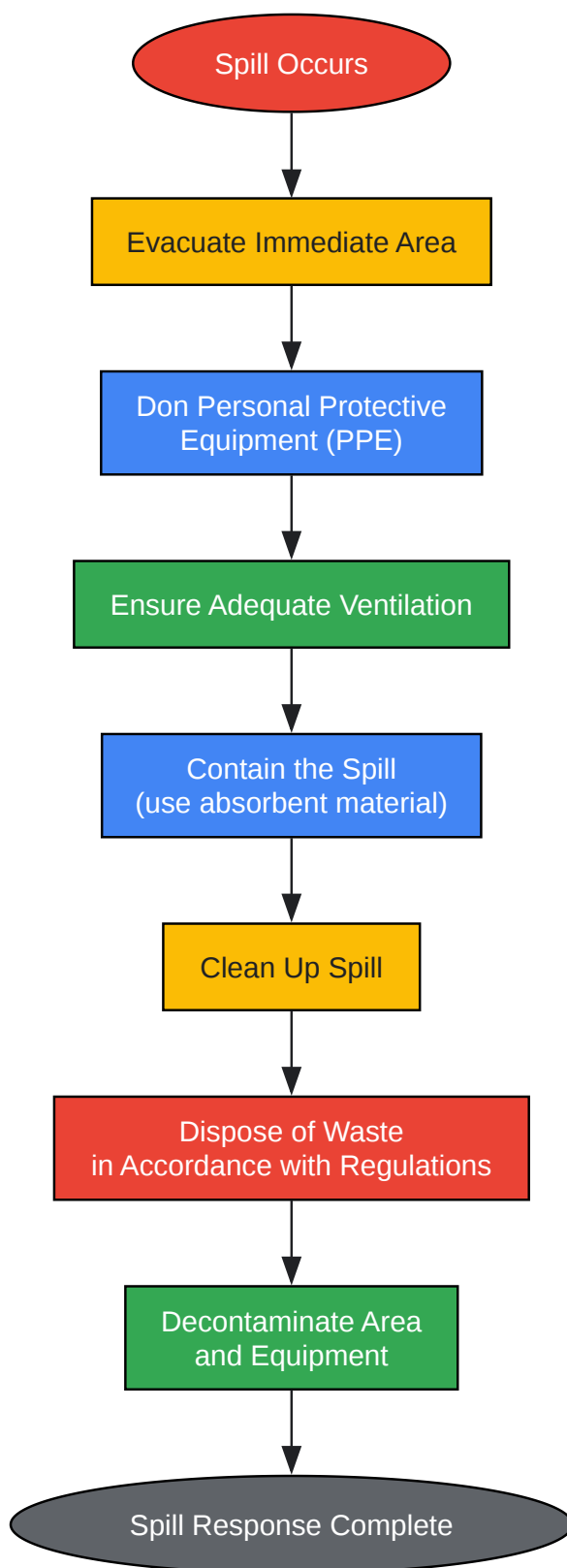
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.
- Unsuitable Extinguishing Media: Do not use a heavy water stream as it may spread the fire.
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back.[5] Forms explosive mixtures with air at elevated temperatures.[5]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5][6]

Accidental Release Measures

In case of a spill, follow these procedures to contain and clean up the material safely.

- Personal Precautions: Evacuate the area.[5] Ensure adequate ventilation.[5] Avoid breathing vapors.[5] Wear appropriate personal protective equipment.[5]
- Environmental Precautions: Prevent the product from entering drains or waterways.[4][5]
- Methods for Cleaning Up: Absorb the spill with an inert material (e.g., sand, vermiculite, or commercial absorbent).[4] Collect the absorbed material and place it in a suitable container for disposal.[5]

Below is a workflow for handling a chemical spill of **Ethyl 2-oxohexanoate**.



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Caption: Workflow for handling a chemical spill.

Toxicological Information

Detailed toxicological studies on **Ethyl 2-oxohexanoate** are limited. However, based on its classification, it is known to cause skin, eye, and respiratory irritation.[3] It may be harmful if swallowed.[4]

Disposal Considerations

Dispose of **Ethyl 2-oxohexanoate** and its containers in accordance with local, regional, and national regulations.[4] It is recommended to entrust disposal to a licensed waste disposal company.[4]

Experimental Protocols

Specific experimental protocols for determining the safety data of **Ethyl 2-oxohexanoate** are typically based on standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD). For example:

- Flash Point: Determined using methods like the Cleveland Open Cup (OECD 102) or Pensky-Martens Closed Cup (ASTM D93).
- Acute Oral Toxicity: Often assessed using OECD Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure).
- Skin Irritation: Evaluated according to OECD Guideline 404 (Acute Dermal Irritation/Corrosion).
- Eye Irritation: Tested using OECD Guideline 405 (Acute Eye Irritation/Corrosion).

Researchers should consult these or equivalent standardized protocols when generating safety data.

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